

Apiezon L Grease: A Cost-Effectiveness Analysis for Long-Term Scientific Experiments

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Compound of Interest

Compound Name: APIEZON GREASE L

Cat. No.: B1171838

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For researchers and scientists engaged in long-term experiments, particularly within the realms of drug development and sensitive analytical procedures, the selection of laboratory consumables can significantly impact both the integrity of the data and the overall cost of the research. High-vacuum grease, a seemingly minor component, plays a critical role in maintaining the necessary experimental conditions. This guide provides a comprehensive evaluation of Apiezon L grease, comparing its performance and cost-effectiveness against common alternatives to aid in informed decision-making for long-duration applications.

Performance Characteristics of High-Vacuum Greases

The suitability of a vacuum grease for long-term experiments is primarily determined by its physical and chemical properties under vacuum conditions over extended periods. Key parameters include vapor pressure, thermal stability, material compatibility, and resistance to chemical degradation.

Apiezon L is a hydrocarbon-based grease renowned for its extremely low vapor pressure and excellent lubricating properties at ambient temperatures.^{[1][2]} It is silicone- and halogen-free, which is a critical attribute for applications sensitive to contamination, such as mass spectrometry and electron microscopy.^[3] The absence of silicones prevents the phenomenon of "creep," where the grease migrates from its point of application and contaminates surrounding surfaces.^[2]

In contrast, silicone-based greases, such as Dow Corning High Vacuum Grease, are also widely used and offer a broad temperature operating range. However, their tendency to creep and the potential for silicone contamination can be a significant drawback in sensitive analytical setups.[4] Fluorocarbon-based greases, like Krytox LVP, offer exceptional chemical inertness and thermal stability but typically come at a higher initial cost.[4]

For long-term experiments, the stability of the grease is paramount. Apiezon L exhibits good resistance to oxidation and is stable for long-term use, provided it is stored correctly to prevent the absorption of volatile substances.[5] Studies on lubricants for space applications, which involve long-term exposure to vacuum, have highlighted the importance of low outgassing and material stability, characteristics where hydrocarbon greases like Apiezon L perform well.

Experimental Data Summary

To provide a clear comparison, the following tables summarize the key performance indicators and cost of Apiezon L and its common alternatives. The data is compiled from manufacturer specifications and available safety data sheets.

Table 1: Physical and Chemical Properties of High-Vacuum Greases

Property	Apiezon L	Dow Corning High Vacuum Grease	Krytox LVP Grease
Base Oil	Hydrocarbon	Silicone	Perfluoropolyether (PFPE)
Vapor Pressure @ 20°C (Torr)	7×10^{-11} [1]	$\sim 10^{-6}$	$< 10^{-13}$
Temperature Range (°C)	10 to 30[1]	-40 to 200	-15 to 300[6]
Silicone-Free	Yes[3]	No	Yes
Halogen-Free	Yes[7]	Yes	No
Chemical Inertness	Good	Good	Excellent
Radiation Resistance	Yes[3]	Moderate	Good

Table 2: Cost Comparison of High-Vacuum Greases

Product	Supplier Example	Unit Size (grams)	Approximate Price (USD)	Price per Gram (USD)
Apiezon L	AJVS	50	\$250.00[1]	\$5.00
Apiezon L	Accu-Glass Products	28.35 (1 oz)	\$262.00[8]	\$9.24
Apiezon L	eBay	25	\$130.00[9]	\$5.20
Dow Corning High Vacuum Grease	eBay	150	\$25.00 - \$45.00[9]	\$0.17 - \$0.30
DuPont MOLYKOTE High Vacuum Grease	Accu-Glass Products	150	\$73.00[8]	\$0.49
Krytox LVP Grease	VacOil	56.7 (2 oz)	Not specified	-

Note: Prices are subject to change and may vary between suppliers.

Experimental Protocols: The Role of Vacuum Grease

The choice of vacuum grease is critical in techniques that rely on high-vacuum conditions to minimize background noise and contamination.

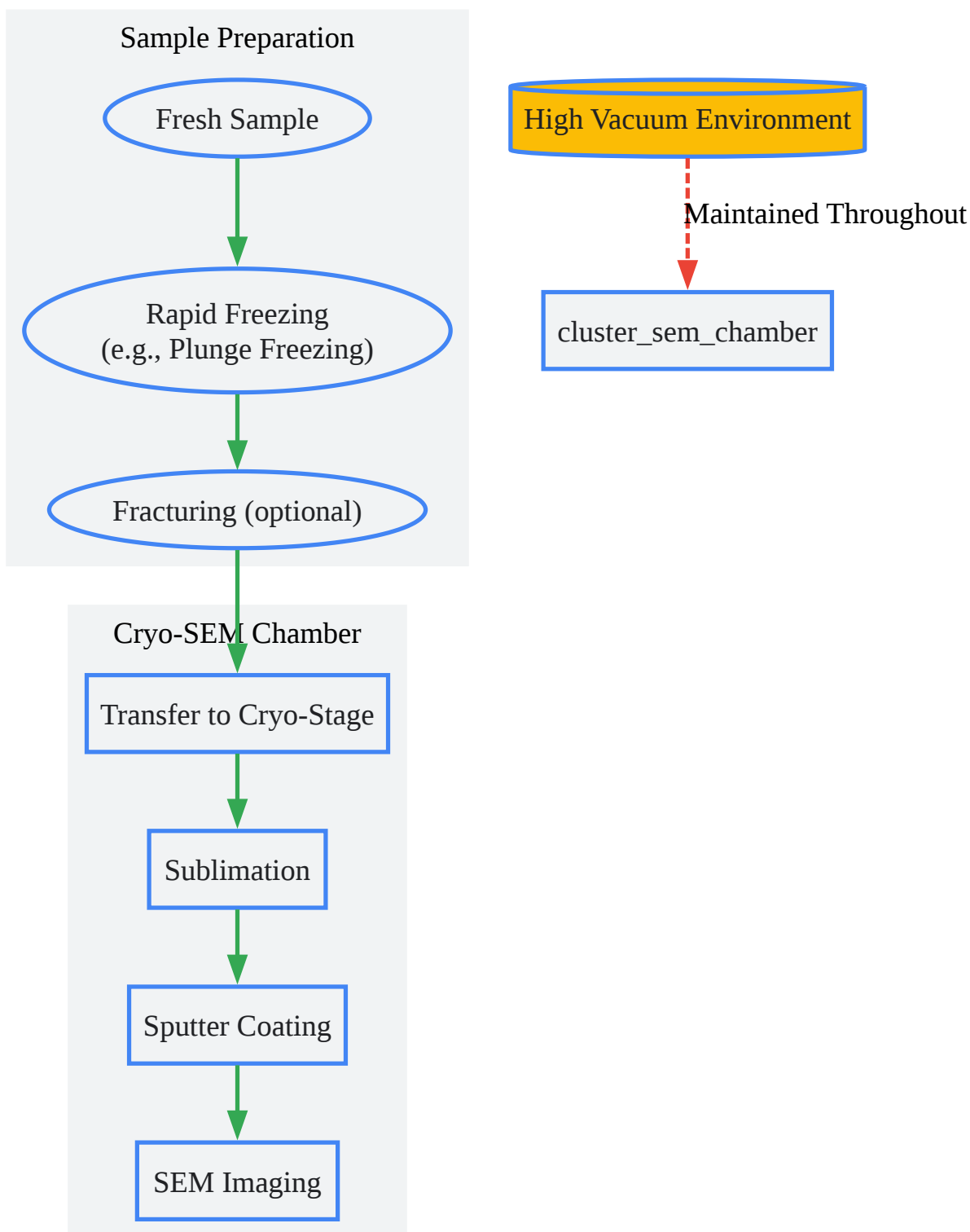
Mass Spectrometry Workflow

In mass spectrometry, maintaining a high vacuum is essential for ion flight and detection. Any outgassing from materials within the vacuum chamber, including grease, can lead to contaminant peaks and interfere with the analysis. The silicone-free nature of Apiezon L makes it a preferred choice for sealing vacuum connections and O-rings in mass spectrometer systems to prevent such contamination.[3]

Mass Spectrometry Workflow with High-Vacuum System.

Cryo-Scanning Electron Microscopy (Cryo-SEM) Sample Preparation

In Cryo-SEM, samples are rapidly frozen and observed in a hydrated state at cryogenic temperatures. Maintaining a high vacuum is crucial to prevent ice crystal formation and contamination on the cold sample surface. Apiezon N, a related hydrocarbon grease, is often used in cryogenic applications for mounting samples due to its ability to remain effective at low temperatures. The principles of avoiding contamination are equally critical in this application.

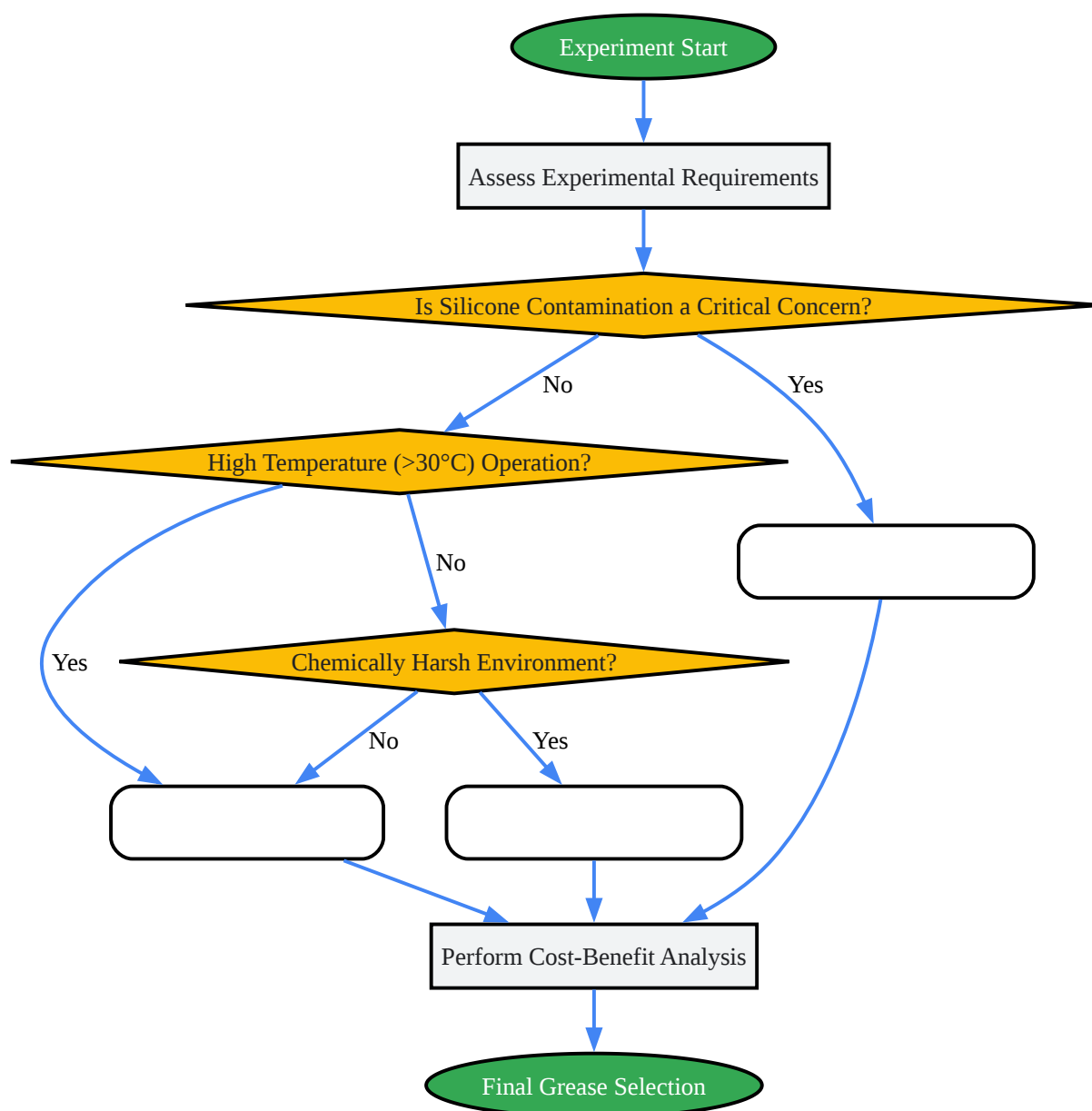


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Cryo-SEM Sample Preparation and Imaging Workflow.

Logical Framework for Grease Selection in Long-Term Experiments

The decision-making process for selecting a high-vacuum grease for long-term experiments involves a trade-off between performance, cost, and the specific requirements of the application.



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Decision-making framework for selecting high-vacuum grease.

Conclusion

The cost-effectiveness of Apiezon L grease for long-term experiments is a multifaceted consideration. While its initial purchase price per gram is higher than that of standard silicone greases, its long-term value becomes apparent in applications where sample purity and data integrity are paramount. The avoidance of contamination from silicone "creep" can prevent costly experimental failures and the need for time-consuming cleaning of sensitive equipment.

For ultra-high vacuum applications and experiments sensitive to organic contaminants, such as mass spectrometry and certain surface science techniques, the extremely low vapor pressure and hydrocarbon nature of Apiezon L make it a superior choice, justifying its higher initial cost. However, for general high-vacuum applications with less stringent purity requirements or those operating at elevated temperatures, a high-quality silicone grease may offer a more economical solution. Ultimately, the most cost-effective choice depends on a thorough evaluation of the specific experimental requirements and a risk assessment of potential contamination.

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References

- 1. ajvs.com [ajvs.com]
- 2. Kurt J. Lesker Company | Apiezon L Hydrocarbon Greases | Enabling Technology for a Better World [lesker.com]
- 3. agarscientific.com [agarscientific.com]
- 4. Whats the best vacuum grease on the market? - CannaBusiness - Future4200 [future4200.com]
- 5. researchgate.net [researchgate.net]
- 6. neyco.fr [neyco.fr]
- 7. Apiezon L Ultra High Vacuum Grease, Silicone & Halogen Free, CAS #8009-03-8 | Z05039 | SPI Supplies [2spi.com]
- 8. High Vacuum Grease and Vacuum Lubricant [accuglassproducts.com]

- 9. High Vacuum Grease | eBay [ebay.com]
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